

Application Notes and Protocols: Preparation of BAY-390 Stock Solution

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Introduction

BAY-390 is a potent, selective, and brain-penetrant antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.[1][2][3][4][5] TRPA1 is a non-selective cation channel involved in the detection of noxious stimuli, making it a key target in pain, inflammation, and respiratory research.[6][7][8] Accurate and consistent preparation of **BAY-390** stock solutions is critical for reliable and reproducible experimental results in both in vitro and in vivo studies. These application notes provide a detailed protocol for the preparation, storage, and handling of **BAY-390** stock solutions.

Physicochemical and Solubility Data

A summary of the key quantitative data for **BAY-390** is presented in the table below for easy reference.



Property	Value	Source(s)
Molecular Weight	277.26 g/mol	[1][2][3][9]
Formula	C13H15F4NO	[1][2][3][9]
Appearance	Solid, oil, or yellow to brown oil	[1][2][9]
Solubility in DMSO	Up to 100 mM (27.73 mg/mL)	[1][3][4][5]
Solubility in Ethanol	Up to 100 mM (27.73 mg/mL)	[3][4][5]
Storage (Solid)	-20°C for up to 12 months or 4°C for up to 6 months	[2]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month. It is advised to aliquot to avoid freeze-thaw cycles.	[1][10][11]

Experimental Protocols Materials

- BAY-390 solid compound
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol (≥99.5%)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM BAY-390 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions.



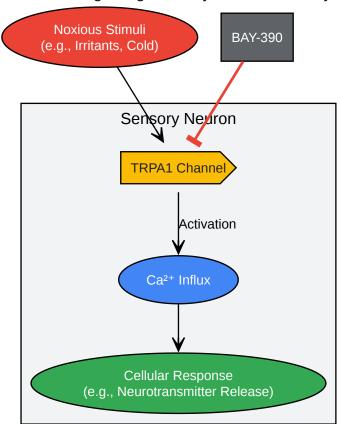
- Equilibration: Allow the vial of solid **BAY-390** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully
 weigh the desired amount of BAY-390. For example, to prepare 1 mL of a 10 mM stock
 solution, weigh out 2.77 mg of BAY-390 (Molecular Weight: 277.26 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO or ethanol to the microcentrifuge tube containing the weighed BAY-390. To continue the example, add 1 mL of DMSO to the 2.77 mg of BAY-390.
- Dissolution: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) or sonication can be used to aid dissolution if necessary.[1] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles.[10][11] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

Note: For in vivo experiments, it is recommended to prepare fresh working solutions from the stock on the day of use.[1]

Visualizations Signaling Pathway

BAY-390 functions as an antagonist of the TRPA1 ion channel. The following diagram illustrates a simplified representation of the TRPA1 signaling pathway and the inhibitory action of **BAY-390**.





Simplified TRPA1 Signaling Pathway and Inhibition by BAY-390

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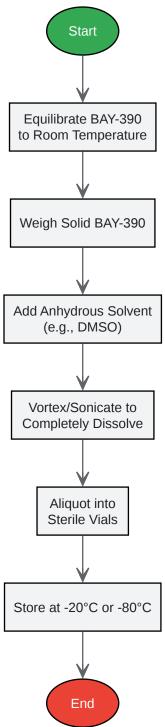
Caption: TRPA1 signaling and BAY-390 inhibition.

Experimental Workflow

The following flowchart outlines the key steps for preparing a **BAY-390** stock solution.



Workflow for BAY-390 Stock Solution Preparation



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Caption: BAY-390 stock solution preparation workflow.



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